

2-Bromoindene CAS number and molecular weight

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An In-depth Technical Guide to 2-Bromoindene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoindene** (CAS No. 10485-09-3), a key intermediate in organic synthesis with applications in pharmaceutical research and development. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and purification, and discusses its potential role in drug discovery.

Core Chemical Data

2-Bromoindene is a halogenated derivative of indene. Its chemical structure and fundamental properties are summarized below.



| Property | Value | Reference |
|-------------------|--|-----------------|
| CAS Number | 10485-09-3 | [1][2][3][4][5] |
| Molecular Formula | C ₉ H ₇ Br | [2] |
| Molecular Weight | 195.06 g/mol | [1][3][4][5][6] |
| IUPAC Name | 2-bromo-1H-indene | [5] |
| Synonyms | 2-Bromo-1H-indene, Indene, 2-bromo- | [2][3] |

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromoindene** is presented in the table below, offering a snapshot of its behavior under various conditions.

| Property | Value | Reference |
|---------------------|---|-----------|
| Appearance | White to yellow to orange powder or crystal; Yellow to pale brown low melting solid | [4][7] |
| Melting Point | 35-37 °C | [2][8] |
| Boiling Point | 127 °C at 23 mmHg; 256.9 °C at 760 mmHg | [3][8] |
| Density | 1.570 ± 0.06 g/cm ³ (Predicted) | [8] |
| Solubility | Insoluble in water; Soluble in Methanol | [3][8] |
| Refractive Index | 1.659 | [2] |
| Storage Temperature | 2°C - 8°C, under inert atmosphere | [1][8] |

Spectroscopic Data



Spectroscopic data is crucial for the identification and characterization of **2-Bromoindene**.

| Spectrum Type | Key Data Points | Reference |
|---|---|-----------|
| Mass Spectrometry (MS) | m/z Top Peak: 115, m/z 2nd Highest: 194, m/z 3rd Highest: 196 | [9] |
| Infrared (IR) Spectroscopy | Analysis by IR spectroscopy is possible. | [1] |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | Analysis by NMR spectroscopy is possible. | [1] |

Applications in Drug Development

2-Bromoindene serves as a valuable intermediate in the synthesis of more complex molecules for pharmaceutical applications.[2][7] It is classified as a bulk drug and active pharmaceutical ingredient (API) intermediate.[3] One of its potential applications is as a key intermediate in the structural modification of Fluvastatin Sodium, which could be aimed at enhancing its pharmacokinetic properties or targeting capabilities.[3]

Experimental Protocols Synthesis of 2-Bromoindene from 2-Bromo-1-indanol

This protocol details the synthesis of **2-Bromoindene** via the dehydration of 2-bromo-1-indanol.[6]

Materials:

- 2-Bromo-1-phenylethanol (or 2-bromo-1-indanol)
- H-β zeolite
- Chlorobenzene
- · Diethyl ether



- Hexane
- Silica gel (200-400 mesh)
- 25 mL round-bottomed flask
- Oil bath
- Wattman filter paper
- Rotary evaporator
- · Column chromatography apparatus
- Thin Layer Chromatography (TLC) supplies

Procedure:

- To a 25 mL round-bottomed flask, add 250 mg (1.2 mmol) of 2-bromo-1-phenylethanol, 50 mg (20 wt%) of H-β zeolite, and 1.0 mL of chlorobenzene.
- Heat the reaction flask in an oil bath at 120 °C for 6 hours.[6]
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).[6]
- Upon completion, cool the flask to room temperature.
- Filter the reaction mixture through Wattman filter paper and wash the filter cake with 10 mL of diethyl ether.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.[6]

Purification of 2-Bromoindene

The crude product from the synthesis is purified by column chromatography.[6]

Procedure:



- Prepare a silica gel column (200-400 mesh) using hexane as the eluent.
- Load the crude product onto the column.
- Elute the column with hexane.[6]
- Collect the fractions containing the purified **2-bromoindene**.
- The expected yield of the purified product is approximately 72% (0.16 g).[6]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-Bromoindene**.



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Caption: Workflow for the synthesis and purification of **2-Bromoindene**.

Safety Information

2-Bromoindene is an irritant and should be handled with appropriate safety precautions.



| Hazard Information | Details | Reference |
|--------------------------|---|-----------|
| Pictogram | Xi (Irritant) | [2] |
| Hazard Statements | H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) | [5] |
| Precautionary Statements | P261, P271, P280, P302+P352, P304+P340, P305+P351+P338, P313, P332+P337, P340, P351, P352 | [5] |

Users should consult the Safety Data Sheet (SDS) for complete safety and handling information.

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